

Personal protective equipment for handling 4-Chloropiperidine hydrochloride

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Compound of Interest

Compound Name: 4-Chloropiperidine hydrochloride

Cat. No.: B1321902

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Essential Safety and Handling Guide for 4-Chloropiperidine Hydrochloride

This guide provides immediate, essential safety protocols and logistical plans for handling **4-Chloropiperidine hydrochloride** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe operational procedures and proper disposal.

Hazard Identification and Immediate Precautions

4-Chloropiperidine hydrochloride is a chemical that poses several health risks. It is harmful if swallowed, causes skin irritation, leads to serious eye irritation, and may cause respiratory irritation.[1][2] It is crucial to handle this compound with care, utilizing appropriate personal protective equipment and adhering to safety protocols to minimize exposure risks.

Emergency First Aid:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[3][4][5]
- **Skin Contact:** Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[2][4][5]

- Inhalation: Remove the individual from the area of exposure to fresh air immediately. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Personal Protective Equipment (PPE)

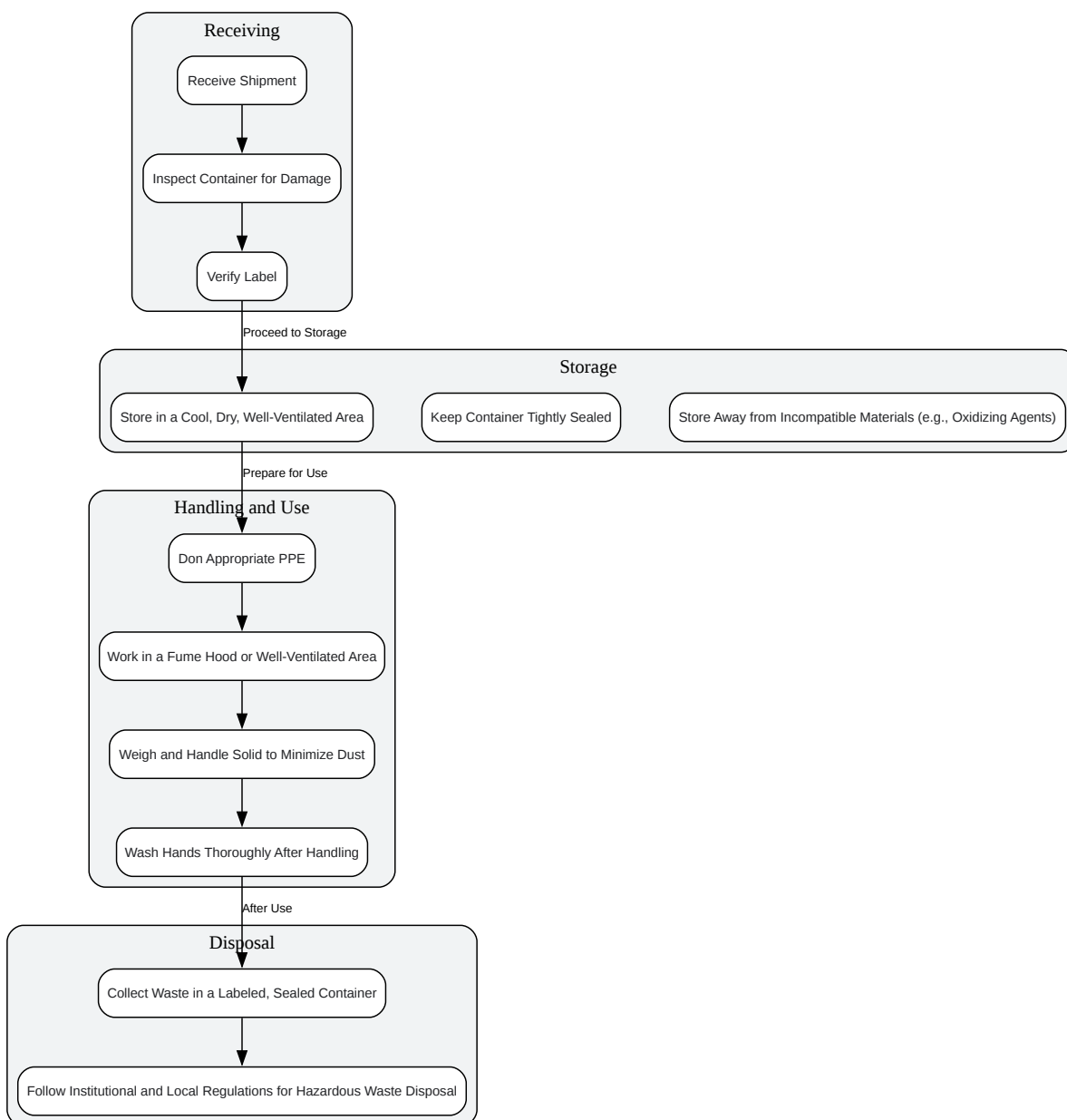
The use of appropriate PPE is mandatory to prevent direct contact and inhalation.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield. [3] [6] [7]	Protects against splashes and dust particles that can cause serious eye irritation. [1]
Skin Protection	Chemical-resistant gloves (Nitrile or Neoprene recommended). [8] Lab coat or chemical-resistant apron. [6] [9] Closed-toe shoes. [9]	Prevents skin irritation from direct contact. [1]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [2] [9] [10] If dust is generated, a NIOSH-approved respirator for dust may be necessary. [2]	Minimizes inhalation of dust which can cause respiratory tract irritation. [1]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **4-Chloropiperidine hydrochloride** from receipt to use is critical for safety.

Workflow for Handling **4-Chloropiperidine Hydrochloride**



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Workflow for handling 4-Chloropiperidine hydrochloride.

Detailed Experimental Protocol:

- Preparation: Before handling, ensure that a safety shower and eyewash station are readily accessible.[\[3\]](#) Prepare all necessary equipment and reagents.
- Personal Protective Equipment (PPE): Put on all required PPE as detailed in the table above.
- Weighing and Transfer: Conduct all weighing and transfer operations within a chemical fume hood to minimize dust inhalation. Use a spatula for transferring the solid. Avoid creating dust clouds.
- Dissolving: If preparing a solution, slowly add the **4-Chloropiperidine hydrochloride** to the solvent. The compound is soluble in water and ethanol.[\[11\]](#)
- Post-Handling: After use, decontaminate the work area. Wash hands thoroughly with soap and water.[\[2\]](#)

Disposal Plan

Proper disposal of **4-Chloropiperidine hydrochloride** and its containers is crucial to prevent environmental contamination and health hazards.

- Waste Collection: Collect all waste material, including any unused product and contaminated disposables (e.g., gloves, weighing paper), in a clearly labeled, sealed container suitable for hazardous chemical waste.[\[2\]](#)
- Storage of Waste: Store the waste container in a designated, secure area away from incompatible materials.
- Disposal Method: Dispose of the chemical waste through a licensed professional waste disposal service.[\[12\]](#) Follow all federal, state, and local environmental regulations. Do not dispose of it down the drain.[\[12\]](#)
- Container Disposal: Empty containers should be triple-rinsed (if appropriate) and disposed of according to institutional guidelines for chemical containers.

Quantitative Data Summary

The following tables provide a summary of the key quantitative data for **4-Chloropiperidine hydrochloride**.

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₅ H ₁₁ Cl ₂ N
Molecular Weight	156.05 g/mol [1]
Appearance	White crystalline solid[11]
Melting Point	134-138 °C[11]
Solubility	Soluble in water and ethanol[11]

GHS Hazard Information

Hazard Code	Description
H302	Harmful if swallowed[1]
H315	Causes skin irritation[1]
H319	Causes serious eye irritation[1]
H335	May cause respiratory irritation[1]

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